

what is the chemical composition of TINUVIN-1130

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TINUVIN-1130

Cat. No.: B3417381

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An In-Depth Technical Guide to the Chemical Composition of **TINUVIN-1130**

Core Chemical Identity

TINUVIN-1130 is a liquid ultraviolet (UV) light absorber belonging to the hydroxyphenyl-benzotriazole class of compounds.^{[1][2][3][4][5]} It is specifically designed for the protection of industrial materials such as coatings, plastics, and wood from degradation caused by UV radiation.^{[1][2][4][6]} Its primary function is to absorb harmful UV light and dissipate it as low-energy heat, thereby preventing discoloration, cracking, and loss of mechanical properties in the host material.^[6]

The substance is not a single chemical entity but rather a formulated mixture. The CAS number most frequently associated with **TINUVIN-1130** is 104810-48-2.^{[1][3][6][7][8][9]}

Chemical Composition

TINUVIN-1130 is a mixture of three main components.^{[1][3]} The primary active ingredients are mono- and bis-esters of a substituted benzotriazole with polyethylene glycol.

The specific composition is as follows:

- 50%: β -[3-(2-H-Benzotriazole-2-yl)-4-hydroxy-5-tert.butylphenyl]-propionic acid-poly(ethylene glycol) 300-ester.^{[1][3]}

- 38%: Bis{ β -[3-(2-H-Benzotriazole-2-yl)-4-hydroxy-5-tert.butylphenyl]-propionic acid}-poly(ethylene glycol) 300-ester.[1][3]
- 12%: Polyethylene glycol.[1][3]

The molecular formula for the core benzotriazole derivative portion is C₁₉H₂₁N₃O₃, which is then esterified with polyethylene glycol.[6] The molecular weight of the monomeric active component is 637 g/mol , and the dimeric component is 975 g/mol .[1][3][10]

Quantitative Physical and Chemical Properties

The physical properties of **TINUVIN-1130** are summarized in the table below. These properties are crucial for its application in various solvent-based and waterborne systems.[1][2]

Property	Value	Reference(s)
Appearance	Light yellow to light amber viscous liquid	[1][3][10]
CAS Number	104810-48-2	[1][6][7]
Density (at 20°C)	1.17 g/cm ³	[1][3][10]
Dynamic Viscosity (at 20°C)	7,400 mPa·s (cps)	[1][3][10]
Molecular Weight	Monomer: 637 g/mol , Dimer: 975 g/mol	[1][3][10]

Solvent Miscibility (at 20°C, g/100g solution): **TINUVIN-1130** is miscible with a wide range of common industrial solvents but is not miscible with water.[1][3][10]

Solvent	Miscibility (g/100g)	Reference(s)
Butyl Carbitol	> 50	[1][3]
Butanol	> 50	[1][3]
Butyl Acetate	> 50	[1][3]
Ethyl Glycol	> 50	[1][3]
1-Methoxy-2-propanol Acetate	> 50	[1][3]
Methyl Ethyl Ketone	> 50	[1][3]
Xylene	> 50	[1][3]
Water	Not miscible	[1][3]

Experimental Protocols and Methodologies

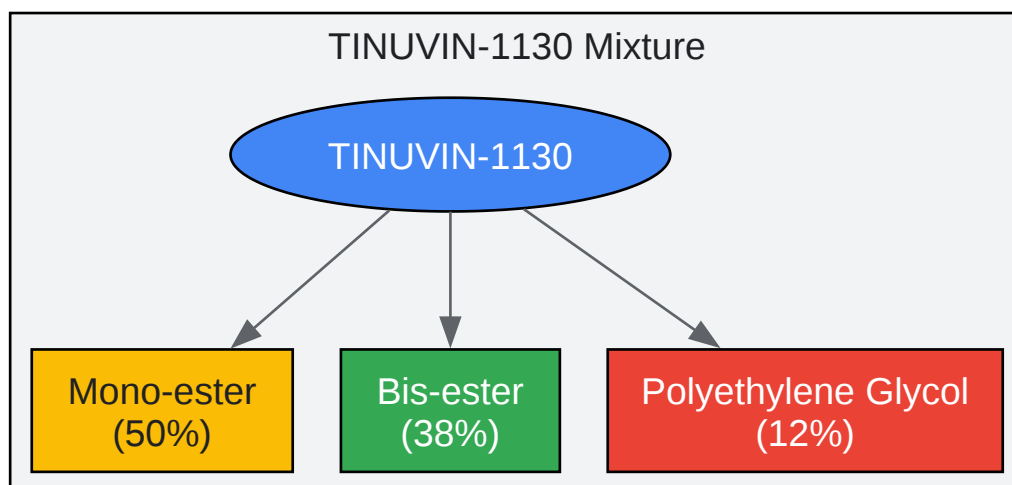
The provided documentation for **TINUVIN-1130** consists of technical datasheets for an industrial chemical product. These documents do not contain detailed experimental protocols for the synthesis, purification, or analysis of the compound. Such information is typically proprietary to the manufacturer. The primary application of this chemical is as a light stabilizer in materials science, not in pharmacology or drug development. Therefore, experimental protocols related to biological systems or clinical trials are not applicable.

Signaling Pathways and Biological Activity

TINUVIN-1130 is an industrial UV absorber and light stabilizer intended for the protection of materials like coatings and plastics.[2][4][6] It is not a pharmaceutical agent and is not designed for biological interaction. Consequently, there are no associated signaling pathways or mechanisms of action within a biological context. The user-specified audience of "drug development professionals" should note that the application and technical data for this compound are in the domain of industrial and materials chemistry.

Visualization of Chemical Composition

The following diagram illustrates the compositional breakdown of **TINUVIN-1130** as a mixture.



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Caption: Compositional breakdown of **TINUVIN-1130**.

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- To cite this document: BenchChem. [what is the chemical composition of TINUVIN-1130]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3417381#what-is-the-chemical-composition-of-tinuvin-1130]

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